

Essential Safety and Operational Guide for 2,2'-Dibromo-1,1'-binaphthyl

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Compound of Interest

Compound Name: 2,2'-Dibromo-1,1'-binaphthyl

Cat. No.: B118463

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,2'-Dibromo-1,1'-binaphthyl** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Chemical and Physical Properties

Property	Value
CAS Number	74866-28-7[1][2][3]
Molecular Formula	C ₂₀ H ₁₂ Br ₂ [4][5]
Molecular Weight	412.12 g/mol [2][5]
Form	Solid, Powder/Crystal[2][4]
Melting Point	178-183 °C[2]
Appearance	White to cream or pale yellow/reddish-yellow[4][5]

Hazard Identification and Safety Precautions

2,2'-Dibromo-1,1'-binaphthyl is classified with the following hazards:

- Acute Toxicity (Oral): Harmful if swallowed.[2]
- Skin Irritation: Causes skin irritation.[3]
- Eye Irritation: Causes serious eye irritation.[3]
- Respiratory Irritation: May cause respiratory irritation.[3]
- Aquatic Chronic: May cause long-lasting harmful effects to aquatic life.[2]

The GHS pictogram associated with this chemical is GHS07 (Exclamation mark), and the signal word is "Warning".[2]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is crucial to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and/or a face shield.[6][7]	Protects against splashes and dust particles that can cause serious eye irritation.[3][6]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant lab coat or apron, and closed-toe shoes. [2][6]	Prevents skin contact, which can lead to irritation.[3][6]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[6] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors and dusts (e.g., N95 dust mask) should be used.[2][6]	Minimizes inhalation of dust and vapors, which can cause respiratory tract irritation.[3][6]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation of the Work Area:

- Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
- Place all necessary equipment, including a calibrated scale, weighing paper/boat, spatulas, and reaction vessels, inside the fume hood.
- Have an appropriate spill kit readily available.

2. Weighing and Transferring:

- Perform all weighing and transferring of the solid **2,2'-Dibromo-1,1'-binaphthyl** inside the chemical fume hood to contain any dust.
- Use a clean spatula to carefully transfer the desired amount of the chemical from its storage container to a weighing boat or paper.
- Avoid generating dust. If dust is generated, ensure the fume hood sash is at the appropriate height to capture it.
- Carefully add the weighed solid to the reaction vessel.

3. Experimental Procedure:

- Conduct all experimental steps involving **2,2'-Dibromo-1,1'-binaphthyl** within the chemical fume hood.
- Keep the sash at the lowest possible height that still allows for comfortable and safe work.

4. Post-Handling and Cleanup:

- Decontaminate any reusable equipment, such as spatulas and glassware, by rinsing with a suitable solvent (e.g., acetone) inside the fume hood. Collect the rinsate as hazardous waste.

- Wipe down the work surface of the fume hood with an appropriate solvent and cleaning agent.
- Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[\[3\]](#)

Emergency Procedures

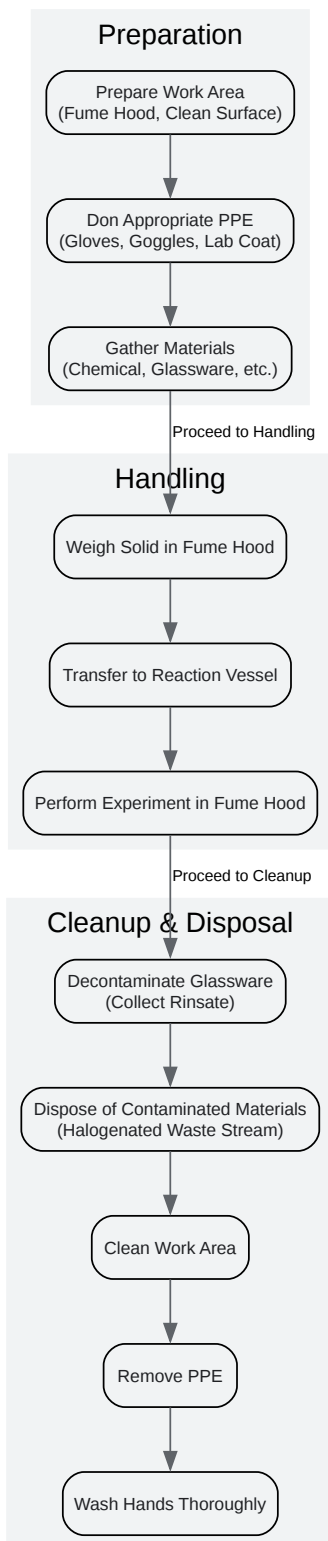
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[3\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[3\]](#)
- Ingestion: If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[\[3\]](#)

Disposal Plan

- Waste Segregation: Halogenated organic waste must be collected separately from non-halogenated waste.[\[6\]](#)
- Waste Collection: Dispose of unused **2,2'-Dibromo-1,1'-binaphthyl** and any contaminated materials (e.g., weighing paper, gloves, solvent rinsate) in a designated, properly labeled hazardous waste container for halogenated organic compounds.
- Final Disposal: Ensure the waste container is tightly sealed and stored in a designated satellite accumulation area. Follow your institution's hazardous waste disposal procedures for final pickup and disposal.[\[3\]](#)[\[6\]](#)

Workflow for Handling 2,2'-Dibromo-1,1'-binaphthyl

Safe Handling Workflow for 2,2'-Dibromo-1,1'-binaphthyl

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2,2'-Dibromo-1,1'-binaphthyl**.

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